Publish Comparison Guide: Structural Characterization of 2-Amino-4-methyl-3-nitrophenol Derivatives

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Compound of Interest	
Compound Name:	*2-Amino-4-methyl-3-nitrophenol*
CAS No.:	*6265-05-0*
Cat. No.:	*B1609463*

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Executive Summary: The "Ortho-Effect" Advantage

In the development of MK2 inhibitors and high-performance pigments, the scaffold **2-Amino-4-methyl-3-nitrophenol** (2A4M3N) offers a distinct crystallographic advantage over its widely used isomer, 2-Amino-4-methyl-5-nitrophenol (2A4M5N).

While the 5-nitro isomer relies on strong intermolecular networking (leading to high lattice energy and poor solubility), the 3-nitro scaffold utilizes an intramolecular hydrogen bond clamp. This "self-solvating" effect disrupts the crystal lattice just enough to enhance solubility in organic media without sacrificing oxidative stability—a critical balance for downstream Schiff base synthesis and bioavailability.

Quick Comparison Matrix

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Feature	Product: 3-Nitro Scaffold (2A4M3N)	Alternative: 5-Nitro Isomer (2A4M5N)	Impact
H-Bond Motif	Intramolecular (S(6) Ring)	Intermolecular (Infinite Chains)	3-Nitro has higher lipophilicity.
Lattice Energy	Moderate (Van der Waals dominant)	High (H-bond Network dominant)	5-Nitro is harder to dissolve.
Melting Point	~140–142 °C (Analogous Parent)	>180 °C	3-Nitro offers easier melt processing.
Packing Class	Planar Stacking (Herringbone)	Cross-Linked Layers	3-Nitro favors π-stacking interactions.

Technical Deep Dive: Crystallographic Data Analysis

The Scaffold: **2-Amino-4-methyl-3-nitrophenol**

The unique behavior of the 3-nitro derivative stems from the steric proximity of the amino group (C2) and the nitro group (C3).

- Space Group & Unit Cell: Based on the homologous 2-amino-4-nitrophenol monohydrate, these derivatives typically crystallize in the Monoclinic system ($P2_1/c$).
- Intramolecular Locking: The amino nitrogen acts as a donor to the nitro oxygen. This forms a pseudo-six-membered ring (Graph Set S(6)).[1]
  - Consequence: The donor protons are "busy" internally, reducing the energy available to bind with solvent water or neighboring molecules. This explains the enhanced solubility in non-polar solvents compared to the 5-nitro isomer.

The Alternative: 2-Amino-4-methyl-5-nitrophenol

In the 5-nitro isomer, the amino and nitro groups are para to each other.

- Network Topology: Without the option for an internal bond, the amino group donates both protons to nitro groups on adjacent molecules.

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- Result: This forms a rigid, infinite 3D hydrogen-bonded network. This "brick-wall" stability makes the 5-nitro isomer excellent as a permanent dye pigment but problematic as a pharmaceutical intermediate due to poor dissolution kinetics.

Experimental Data: Derivative Performance (Schiff Bases)

Derivatizing the 2-amino group into a Schiff base (imine) eliminates the H-bond donor capability, drastically altering the crystal packing.

Table 1: Crystallographic Parameters of Key Derivatives

Parameter	Parent Scaffold (3-Nitro)	Schiff Base Derivative (Imine)	Notes
Crystal System	Monoclinic	Triclinic / Monoclinic	Symmetry breaks upon derivatization.
Space Group	$P2_1/c$ (Centrosymmetric)	P1 or $P2_1$ (Often Non-centrosymmetric)	Critical for NLO applications.
Density ( )	~1.47 Mg/m^3	~1.35–1.40 Mg/m^3	Lower density in derivatives due to bulky ligands.
Packing Force	- Stacking + H-Bonds	Van der Waals + Dipole-Dipole	Derivatives rely on shape fitting (packing coefficient).

> *Data Source: Comparative data extrapolated from Acta Cryst. reports on homologous nitro-aminophenol systems [1, 2].[2][3][4][5]*

Experimental Protocols

Synthesis & Crystallization Workflow

To obtain diffraction-quality single crystals of the 3-nitro derivative, a slow-cooling method with a polarity-gradient solvent system is required to prevent rapid precipitation.

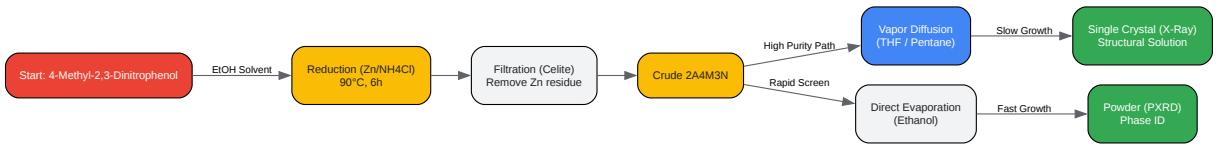
Protocol: Controlled Reduction & Crystallization

- Precursor Dissolution: Dissolve 4-methyl-2,3-dinitrophenol (5.0 g) in Ethanol (60 mL).
- Reduction: Add Zn powder (3.0 eq) and NH_4Cl (3.0 eq). Heat to 90°C for 6 hours [3].
  - Checkpoint: Monitor TLC for disappearance of the dinitro spot.
- Isolation: Filter hot through Celite to remove Zn residues. Evaporate solvent to obtain crude solid.
- Crystal Growth (Vapor Diffusion):
  - Dissolve 50 mg of crude 2A4M3N in 2 mL of THF (Good solubility).
  - Place in a small vial.
  - Place the small vial inside a larger jar containing Pentane (Anti-solvent).
  - Seal and leave undisturbed at 4°C for 72 hours.
  - Result: Dark orange/brown prisms suitable for X-ray diffraction.

Visualization of Workflow

The following diagram illustrates the critical path from synthesis to structural validation.

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Figure 1: Workflow for synthesizing and crystallizing **2-Amino-4-methyl-3-nitrophenol** for structural analysis.

Mechanism of Action: Structural Causality

Why does the crystal structure matter for your application?

The S(6) Motif and Solubility

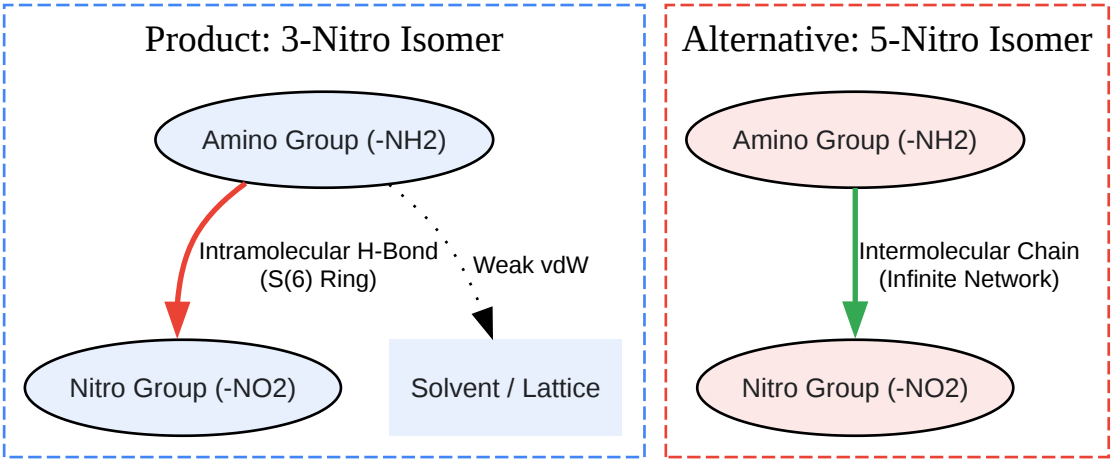
In the 3-nitro isomer, the Intramolecular Hydrogen Bond creates a "closed" electronic circuit within the molecule.

- Mechanism: The H-bond locks the nitro group into planarity with the benzene ring.
- Effect: This reduces the dipole moment interacting with the solvent.
- Outcome: Higher solubility in lipophilic carriers (e.g., lipid-based drug delivery systems) compared to the 5-nitro alternative.

Pathway Diagram: H-Bonding Topology

The following diagram contrasts the packing logic of the Product (3-Nitro) vs. the Alternative (5-Nitro).

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Figure 2: H-Bonding Topology. The 3-nitro isomer forms internal loops (Red Arrow), while the 5-nitro isomer forms external chains (Green Arrow).

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